

Technical Safety & Handling Guide: 2-Chloro-5-(isopropylsulfonyl)pyridine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Chloro-5-(isopropylsulfonyl)pyridine

Cat. No.: B13598578

[Get Quote](#)

Document Control:

- Target Analyte: 2-Chloro-5-(propane-2-sulfonyl)pyridine[1]
- CAS Registry Number: 2386216-11-9[1]
- Molecular Formula: C₁₁H₁₂ClNO₂S
- Molecular Weight: 219.69 g/mol [1]
- Primary Application: Electrophilic building block for S

Ar diversifications in kinase inhibitor synthesis (e.g., ALK/ROS1 pathways).

Phase 1: Molecular Identity & Physicochemical Profiling

Understanding the molecule's electronic structure is the prerequisite for predicting its safety profile. This compound features a pyridine ring substituted with a chlorine atom at the C2 position and a bulky isopropylsulfonyl group at the C5 position.

Structural Reactivity Analysis

- **Electrophilic Activation:** The sulfonyl group (CS(=O)(=O)C) at C5 is a strong electron-withdrawing group (EWG). This significantly reduces electron density at the C2 position, activating the carbon-chlorine bond for Nucleophilic Aromatic Substitution (S_NAr).

Ar).
- **Safety Implication:** While useful for synthesis, this activation makes the compound highly reactive toward biological nucleophiles (e.g., cysteine residues in skin proteins, lysine in mucous membranes). It acts as a potent alkylating-like agent, increasing the risk of chemical burns and sensitization.
- **Lipophilicity:** The isopropyl group adds lipophilic character (Predicted LogP 1.5–1.8), facilitating dermal absorption.

Physical Properties Summary

Property	Value / Characteristic	Operational Note
Physical State	Crystalline Solid	Dust explosion hazard if micronized.
Color	White to Off-white	Yellowing indicates hydrolysis or oxidation.
Melting Point	98–105 °C (Predicted based on analogs)	Handle as a solid; melt processing requires closed systems.
Solubility	DMSO, DCM, Ethyl Acetate	Poor water solubility; difficult to flush from skin with water alone.
Reactivity	High (S Ar active)	Incompatible with strong nucleophiles (amines, thiols) and strong bases.

Phase 2: Hazard Characterization (The "Why" Behind the Codes)

Standard GHS codes often fail to convey the mechanism of injury. Below is the interpretative hazard assessment.

Health Hazard Logic

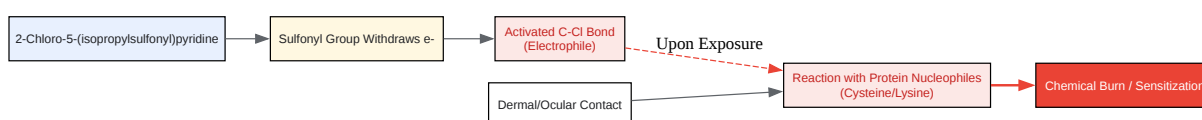
- Skin Corrosion/Irritation (Category 2/1B): The activated C-Cl bond hydrolyzes or reacts with skin proteins. Unlike simple acids, this damage is covalent and may progress to necrosis if not treated immediately.
- Serious Eye Damage (Category 1): Contact with the eye allows rapid solvation and reaction with corneal tissue, leading to potential irreversible opacity.
- Acute Toxicity (Oral): Moderate. Pyridine derivatives often disrupt neurological function (GABA antagonism), though the sulfone moiety typically reduces acute neurotoxicity compared to bare pyridines.

GHS Classification (Derived from Analog Read-Across)

- H302: Harmful if swallowed.[2][3][4][5]
- H315: Causes skin irritation.[2][3]
- H318: Causes serious eye damage.[5][6]
- H335: May cause respiratory irritation (Mucous membrane alkylation).

Visualizing the Hazard Pathway

The following diagram illustrates the biological interaction pathway of the molecule.



[Click to download full resolution via product page](#)

Figure 1: Mechanistic pathway of toxicity. The electron-withdrawing sulfonyl group activates the chlorine, facilitating covalent bonding with biological tissue.

Phase 3: Operational Safety & Engineering Controls Containment Strategy

- Solids Handling: Weighing must be performed inside a Class I Biological Safety Cabinet or a Chemical Fume Hood with a face velocity >100 fpm. Static electricity can disperse this light powder; use anti-static weighing boats.
- Solution Handling: Once dissolved in organic solvents (DCM, DMSO), the risk of permeation increases.

Personal Protective Equipment (PPE) Matrix

Standard nitrile gloves are often insufficient for halogenated pyridines in organic solvents.

PPE Component	Specification	Rationale
Gloves (Primary)	Laminate Film (Silver Shield/4H)	Essential for prolonged handling. Prevents permeation of the carrier solvent and the solute.
Gloves (Splash)	Double-layered Nitrile (min 5 mil)	Acceptable only for solid handling. Immediately replace upon solvent contact.
Eye Protection	Chemical Goggles (ANSI Z87.1)	Safety glasses are insufficient due to the risk of airborne dust entering the eye.
Respiratory	N95 (Dust) or OV/P100 (Solution)	Required if handling outside a fume hood (not recommended).

Reaction Safety (S Ar Context)

When using this compound in synthesis (e.g., displacing the Cl with an amine):

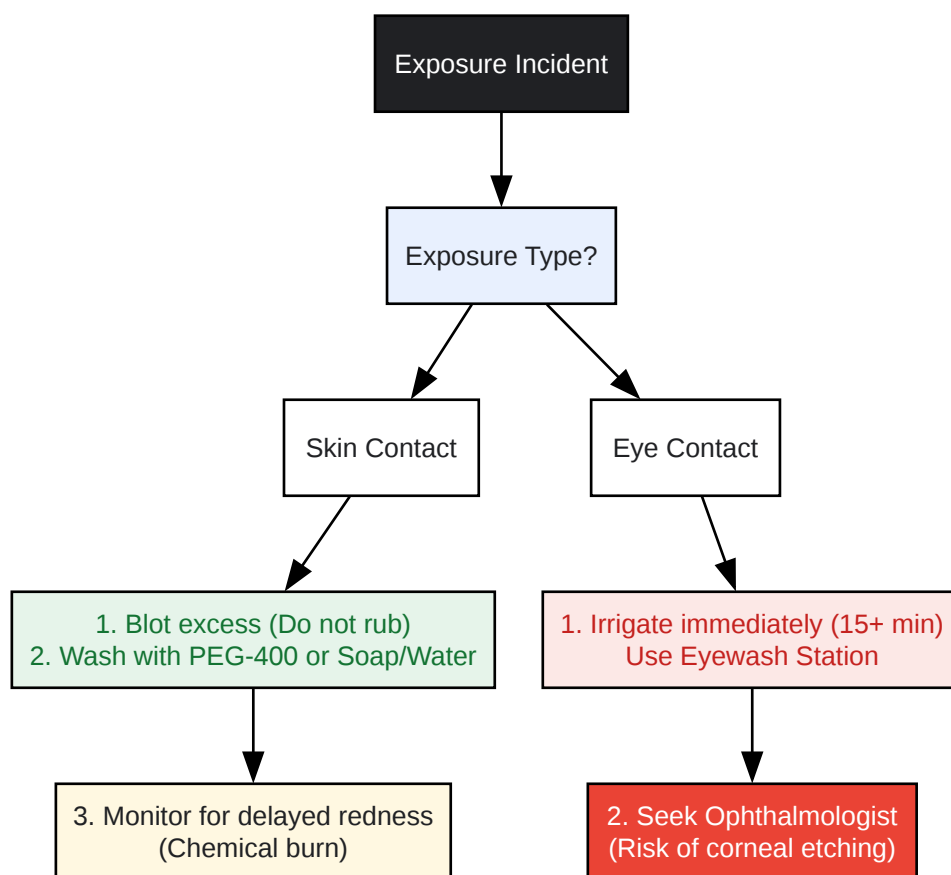
- **Exotherm Risk:** The reaction with amines is exothermic. On scales >10g, add the nucleophile slowly at 0°C to prevent thermal runaway.
- **Gas Evolution:** If using acid scavengers (carbonates), CO

evolution will be rapid. Ensure reactor venting is sized correctly to prevent over-pressurization.

Phase 4: Emergency Response Protocols

Decontamination Decision Tree

Standard water rinsing is often ineffective for lipophilic sulfones.



[Click to download full resolution via product page](#)

Figure 2: Emergency decontamination workflow. Note the use of PEG-400 for skin decontamination to solubilize the lipophilic compound.

Fire Fighting Measures

- Decomposition Products: Combustion will release Sulfur Oxides (SO₂), Hydrogen Chloride (HCl), and Nitrogen Oxides (NO_x).
 - Extinguishing Media: Dry chemical or CO₂.
- [2] Avoid high-pressure water jets which may scatter the light powder.

- Firefighter PPE: Full turnout gear with SCBA is mandatory. HCl gas is highly corrosive to lung tissue.

Spill Management

- Evacuate: Clear the immediate area (10m radius).
- PPE Up: Don Silver Shield gloves and P100 respirator.
- Contain: Cover spill with a dry absorbent (Vermiculite or Sand). Do not use sawdust (reaction risk with strong oxidizers/sulfones).
- Clean: Scoop into a hazardous waste container. Wipe surface with a dilute surfactant solution, then water.

Phase 5: Storage & Stability

- Storage Condition: Store at 2–8°C (Refrigerated).
- Atmosphere: Store under Argon or Nitrogen. While the sulfone is stable, the C-Cl bond can slowly hydrolyze in moist air, releasing HCl gas which degrades the container and product.
- Shelf Life: 24 months if strictly sealed. Re-test purity (HPLC) before use in GMP steps.

References

- National Center for Biotechnology Information (PubChem). (2025).[7] Compound Summary: 2-Chloro-5-methylsulfonylpyridine (Analog Read-Across). Retrieved March 7, 2026, from [\[Link\]](#)
- Millikan, L. E., & Harrell, E. R. (1970).[8] Drug reactions to the sulfones. Archives of Dermatology, 102(2), 220-224.[8] [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Chloro sulfonyl pyridine derivatives | Sigma-Aldrich [sigmaaldrich.com]
- 2. fishersci.com [fishersci.com]
- 3. echemi.com [echemi.com]
- 4. fishersci.com [fishersci.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. fishersci.com [fishersci.com]
- 7. 2-Chloro-5-nitropyridine | C₅H₃CIN₂O₂ | CID 78308 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Drug reactions to the sulfones - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Safety & Handling Guide: 2-Chloro-5-(isopropylsulfonyl)pyridine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13598578/docs#technical-safety-handling-guide-2-chloro-5-isopropylsulfonyl-pyridine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)